

Vibunazole Stock Solution: Preparation and Storage Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vibunazole

Cat. No.: B10801148

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **vibunazole** stock solutions for research and developmental purposes. **Vibunazole** (also known as BAY N7133) is a triazole antifungal agent. Adherence to these guidelines is crucial for ensuring the stability, and reliable performance of **vibunazole** in experimental settings.

Physicochemical and Solubility Data

Vibunazole is a white to off-white solid.^[1] Proper solubilization and storage are critical for maintaining its chemical integrity and biological activity. The following tables summarize the key physicochemical properties and solubility of **vibunazole**.

Table 1: Physicochemical Properties of **Vibunazole**^[1]

| Property | Value |
|-------------------|---|
| CAS Number | 80456-55-9 |
| Molecular Formula | C ₁₅ H ₂₀ ClN ₃ O ₂ |
| Molecular Weight | 309.79 g/mol |
| Appearance | White to off-white solid |

Table 2: Solubility of **Vibunazole**^[1]

| Solvent | Solubility | Notes |
|---------|-----------------------|---|
| DMSO | 100 mg/mL (322.80 mM) | Ultrasonic treatment may be needed. Hygroscopic DMSO can affect solubility; use newly opened solvent. |

Experimental Protocols

Preparation of a 100 mM Vibunazole Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **vibunazole** in dimethyl sulfoxide (DMSO).

Materials:

- **Vibunazole** powder (CAS 80456-55-9)
- Anhydrous, high-purity DMSO
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Allow the **vibunazole** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **vibunazole** powder in a sterile vial. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 30.98 mg of **vibunazole**.

- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **vibunazole** powder. For a 100 mM solution with 30.98 mg of **vibunazole**, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[\[1\]](#)
- **Sterilization (Optional):** If required for the experimental application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

Proper storage is essential to maintain the stability of **vibunazole** stock solutions.

Table 3: Storage Conditions for **Vibunazole**[\[1\]](#)

| Form | Storage Temperature | Duration | Notes |
|------------------------|---------------------|--------------------|--------------------|
| Solid Powder | 4°C | Protect from light | |
| Stock Solution in DMSO | -20°C | 1 month | Protect from light |
| -80°C | 6 months | Protect from light | |

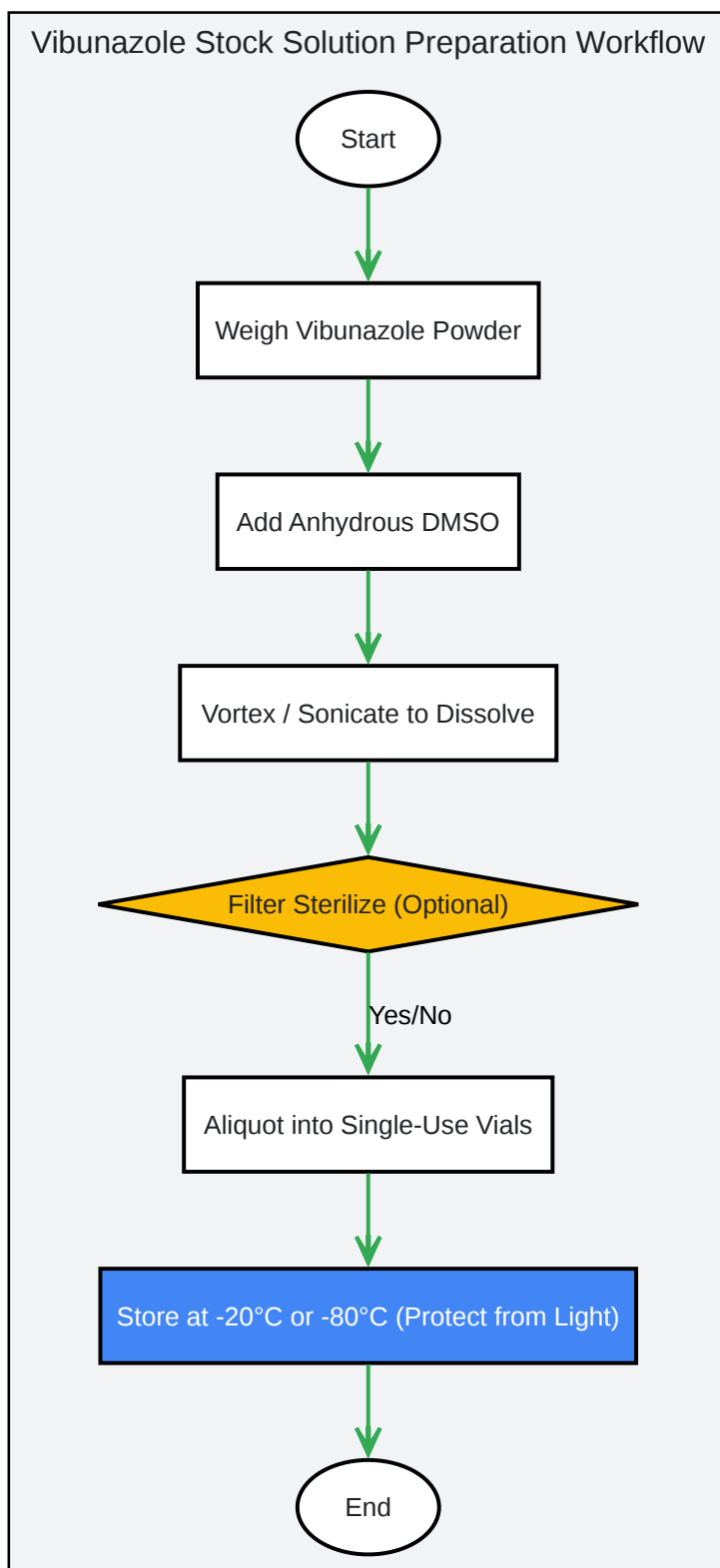
Key Recommendations:

- **Light Protection:** **Vibunazole** solutions should be protected from light during storage.[\[1\]](#) Use amber vials or wrap clear vials in aluminum foil.
- **Avoid Freeze-Thaw Cycles:** Repeated freezing and thawing can degrade the compound. Aliquoting into single-use volumes is highly recommended.[\[1\]](#)

- Hygroscopic Nature of DMSO: DMSO is hygroscopic and can absorb moisture from the air, which may impact the solubility and stability of **vibunazole**. Use anhydrous DMSO and keep vials tightly sealed.^[1]

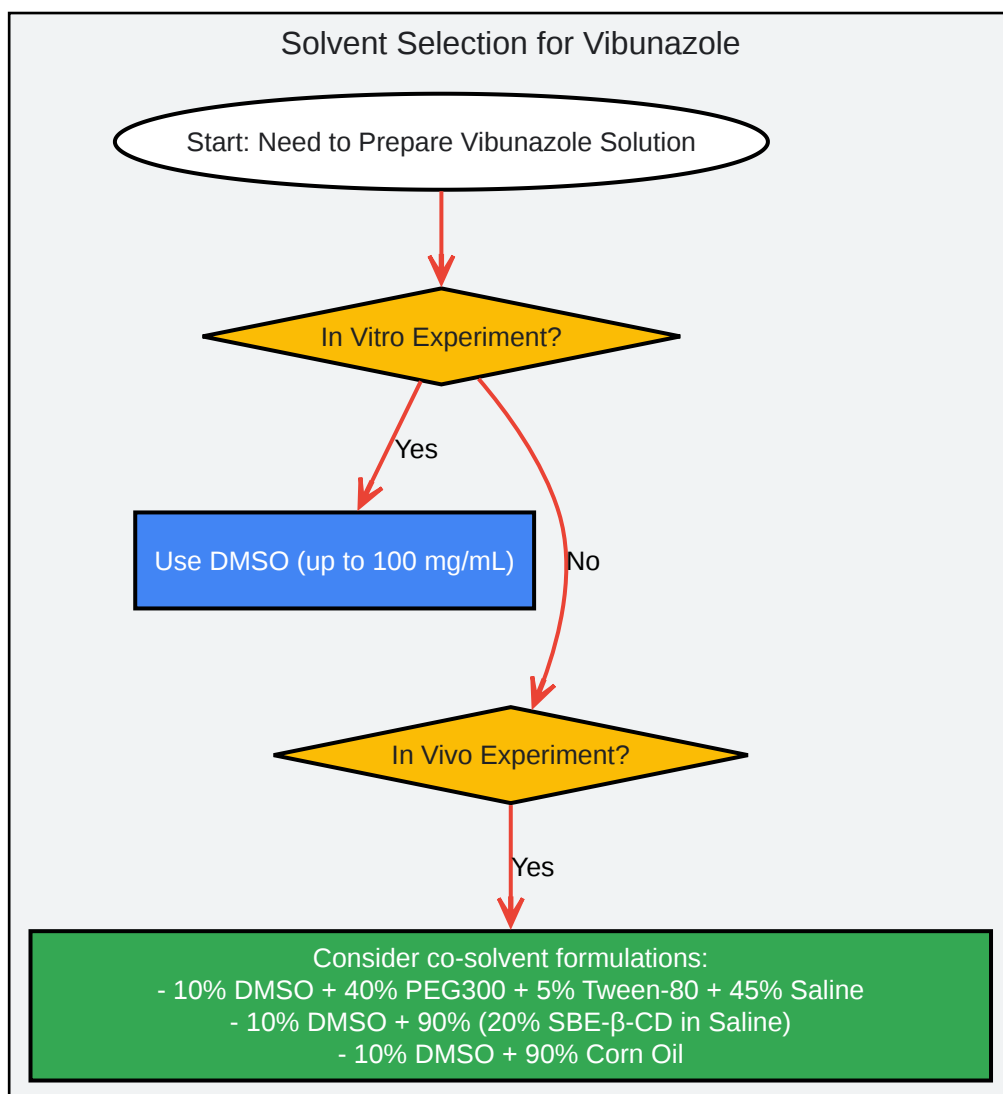
Visualizations

The following diagrams illustrate the workflow for preparing a **vibunazole** stock solution and a decision-making process for solvent selection.



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of a **vibunazole** stock solution.

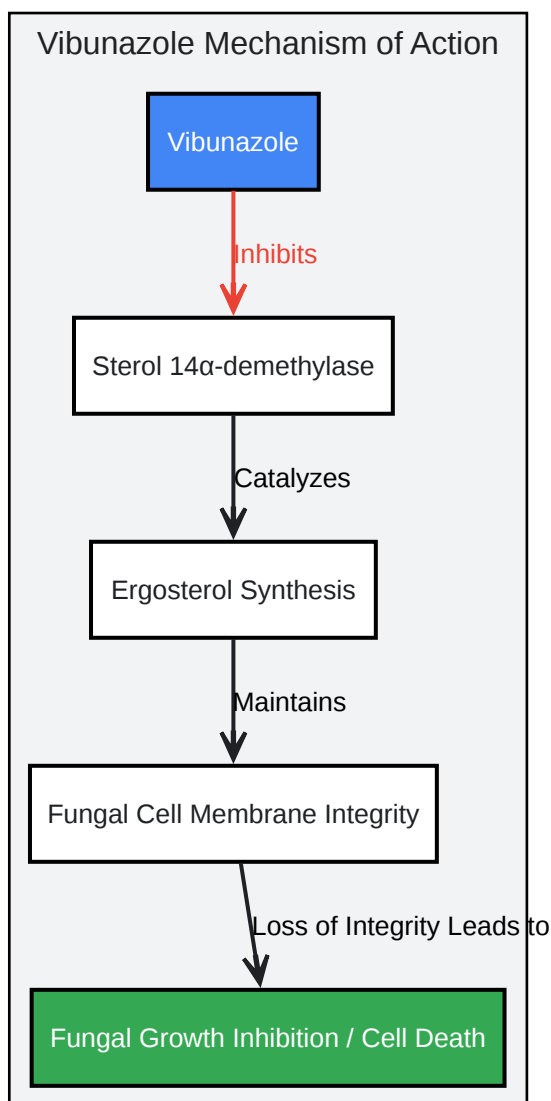


[Click to download full resolution via product page](#)

Caption: Decision tree for selecting a suitable solvent system for **vibunazole**.

Mechanism of Action

Vibunazole is a triazole antifungal agent.[1] Like other azole antifungals, its mechanism of action is the inhibition of sterol 14 α -demethylase, a key enzyme in the ergosterol biosynthesis pathway in fungi. Ergosterol is an essential component of the fungal cell membrane. By inhibiting its synthesis, **vibunazole** disrupts membrane integrity, leading to the inhibition of fungal growth and cell death.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [Vibunazole Stock Solution: Preparation and Storage Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10801148#vibunazole-stock-solution-preparation-and-storage\]](https://www.benchchem.com/product/b10801148#vibunazole-stock-solution-preparation-and-storage)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com